

Technical Guide: Synonyms & Synthetic Surrogates for 2-[4-(Chloromethyl)phenyl]acetaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-[4-(Chloromethyl)phenyl]acetaldehyde
CAS No.:	1190884-37-7
Cat. No.:	B1526213

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Part 1: Executive Summary & Identification

Target Molecule: **2-[4-(Chloromethyl)phenyl]acetaldehyde** CAS Registry Number: 1190884-37-7 Molecular Formula:

Molecular Weight: 168.62 g/mol

In the context of drug development and organic synthesis, this molecule is rarely isolated as a shelf-stable commodity due to its high reactivity. It combines an electrophilic chloromethyl group (susceptible to nucleophilic attack) with an enolizable acetaldehyde moiety (susceptible to polymerization and oxidation).

Consequently, "synonyms" in a practical laboratory context refer not just to alternative names, but to Synthetic Surrogates—stable precursors or masked forms used to introduce this structural motif into complex molecules.

Nomenclature Synonyms

- IUPAC: 2-[4-(Chloromethyl)phenyl]ethanal
- Systematic: 4-(Chloromethyl)benzeneacetaldehyde
- Inverted: Acetaldehyde, [4-(chloromethyl)phenyl]-[1]

Part 2: Functional Synonyms (Synthetic Surrogates)

Researchers typically procure or synthesize one of the following stable surrogates rather than the free aldehyde.

The "Commercial" Surrogate: 4-(Chloromethyl)styrene[2]

- CAS: 1592-20-7
- Role: Primary industrial feedstock.
- Mechanism: Converted to the aldehyde via Hydroboration-Oxidation (with strict pH control) or Anti-Markovnikov Wacker-type oxidation.
- Caveat: The chloromethyl group is sensitive to the basic conditions () typically used in hydroboration workups.

The "Stable" Surrogate: 4-(Chloromethyl)phenylacetic Acid

- CAS: 56066-91-2 (Acid) / 39720-27-9 (Acetate precursor)
- Role: Bench-stable solid precursor.
- Mechanism: Converted to the aldehyde via Rosenmund Reduction (of the acid chloride) or DIBAL-H reduction (of the ester) at cryogenic temperatures.
- Advantage: Avoids basic conditions, preserving the alkyl chloride.

The "Direct" Surrogate: 4-(Chloromethyl)phenethyl Alcohol

- CAS: 19788-43-3 (verify specific isomer availability)
- Role: The immediate oxidation precursor.
- Mechanism: Converted to the aldehyde using Dess-Martin Periodinane (DMP) or Swern Oxidation.
- Advantage: Allows generation of the aldehyde in situ immediately prior to the next step (e.g., reductive amination).

The "Masked" Surrogate: The Diethyl Acetal

- Name: 1-(Chloromethyl)-4-(2,2-diethoxyethyl)benzene
- Role: Storage form.
- Mechanism: Hydrolyzed with dilute aqueous acid (e.g.,

) to release the free aldehyde.

Part 3: Technical Deep Dive & Stability Logic

The Instability Paradox

The coexistence of the chloromethyl group and the aldehyde creates a self-destruction pathway.

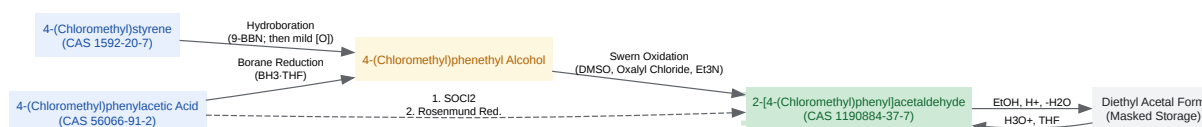
- Polymerization: Like phenylacetaldehyde, the target undergoes rapid trimerization to form trioxanes, especially in the presence of trace acids.
- Self-Alkylation: Under basic conditions, the aldehyde enolizes. The enolate is a nucleophile that can attack the chloromethyl group of another molecule (intermolecular

) , leading to rapid polymerization or cross-linking.

Expert Insight: Never expose this aldehyde to strong bases (e.g., alkoxides, unbuffered amines) or Lewis acids for extended periods. Always generate fresh or store as the acetal.

Part 4: Visualization of Synthetic Pathways

The following diagram illustrates the logical flow from commercially available "synonyms" to the target aldehyde.



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Caption: Synthetic flow connecting stable commercial precursors (blue) to the reactive target aldehyde (green).

Part 5: Experimental Protocols

Protocol A: Synthesis via Swern Oxidation (High Integrity)

Recommended for small-scale synthesis where purity is paramount.

Precursor: 4-(Chloromethyl)phenethyl alcohol. Reagents: Oxalyl chloride, DMSO, Triethylamine, DCM.

- **Activation:** In a flame-dried flask under

, dissolve oxalyl chloride (1.1 equiv) in dry DCM at -78°C. Add DMSO (2.2 equiv) dropwise. Stir for 15 min.
- **Oxidation:** Add a solution of 4-(chloromethyl)phenethyl alcohol (1.0 equiv) in DCM dropwise. Maintain temperature at -78°C for 45 min.

- Termination: Add dry triethylamine (5.0 equiv). The solution will turn cloudy. Allow to warm to 0°C over 30 min.
- Workup: Quench with saturated
. Extract with DCM. Wash organics with brine, dry over
, and concentrate in vacuo at low temperature (<30°C).
- Validation: Use immediately. NMR should show a triplet at
ppm (CHO).

Protocol B: Synthesis via DIBAL-H Reduction (Industrial Scale)

Recommended for generating the aldehyde from the ester.

Precursor: Methyl 4-(chloromethyl)phenylacetate. Reagents: Diisobutylaluminum hydride (DIBAL-H), Toluene.

- Setup: Dissolve the ester in anhydrous toluene under Argon. Cool to -78°C.
- Reduction: Add DIBAL-H (1.05 equiv, 1.0 M in toluene) slowly down the side of the flask to avoid localized heating.
- Equilibration: Stir at -78°C for 1 hour. Monitor by TLC (disappearance of ester).
- Quench: Carefully add methanol (excess) at -78°C, followed by a saturated solution of Rochelle's salt (Potassium sodium tartrate).
- Extraction: Allow to warm to room temperature and stir vigorously until the aluminum emulsion breaks (layers separate clearly). Extract with ethyl acetate.[2]

Part 6: Quantitative Comparison of Routes

Route	Precursor	Conditions	Yield Potential	Risk Factor
Swern Ox.	Phenethyl Alcohol	-78°C, Neutral pH	High (85-95%)	Low (Avoids hydrolysis)
DIBAL-H	Phenylacetic Ester	-78°C, Toluene	Moderate (70-80%)	Over-reduction to alcohol
Rosenmund	Phenylacetic Acid	, Pd/BaSO ₄	Variable	Dehalogenation of
Styrene Ox.	4-Chloromethylstyrene	or	High	Cleavage of C=C can be messy

References

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Sources

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